

Oseltamivir Acid Hydrochloride stability issues in aqueous solutions

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Compound of Interest

Compound Name: *Oseltamivir Acid Hydrochloride*

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Oseltamivir Acid Hydrochloride Stability Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the stability of **Oseltamivir Acid Hydrochloride** in aqueous solutions.

Troubleshooting Guide

This guide addresses common issues encountered during experiments involving oseltamivir in aqueous solutions.

Question: My oseltamivir solution is showing unexpected degradation. What are the primary factors I should investigate?

Answer: The stability of oseltamivir in aqueous solutions is primarily influenced by pH, temperature, and the composition of the solution.

- pH: Oseltamivir is most stable at a pH of 4.0.[1][2] Degradation increases in alkaline and strongly acidic conditions.[3][4] If you are using potable water instead of purified water, the higher pH can lead to faster degradation.[1][3][5]
- Temperature: Higher storage temperatures accelerate degradation.[3][6] For maximum stability, solutions should be stored under refrigeration (2°C-8°C).[2][3]

- **Solution Composition:** The presence of certain substances can affect stability. For instance, using unpurified water may introduce ions that can lead to precipitation (e.g., calcium phosphate) and pH changes.[1][3][5] Additionally, reducing sugars like glucose or fructose can react with the amino group of oseltamivir via Maillard reactions, causing degradation.[2]

Question: I've observed a white precipitate in my oseltamivir solution. What could be the cause and how can I prevent it?

Answer: A white precipitate in an oseltamivir solution, particularly when prepared with potable water, is often identified as calcium phosphate with traces of magnesium phosphate.[1][7] This occurs due to an increase in the pH of the solution. To prevent this, it is recommended to use purified water for solution preparation.[3] Alternatively, adding 0.1% anhydrous citric acid can help maintain a stable pH (around 4.2) and prevent precipitation, improving the overall stability of the solution.[1][3][5]

Question: My analysis shows the presence of unexpected peaks in the chromatogram of my oseltamivir solution. What are the likely degradation products?

Answer: The primary degradation products of oseltamivir in aqueous solutions are:

- **Oseltamivir Carboxylate (OC):** This is the active metabolite and is formed by the hydrolysis of the ethyl ester group of oseltamivir.[1][8][9] This hydrolysis can be accelerated under both acidic and alkaline conditions.[4]
- **Isomer I (5-acetylamino derivative):** This isomer results from an N,N-acyl migration of the acetyl group.[1][3]
- **Isomer II:** Another isomer that can be formed through N,N-acyl migration in oseltamivir carboxylic acid.[1]

Under forced degradation conditions, such as strong acid, base, or oxidation, numerous other degradation products can be observed.[4]

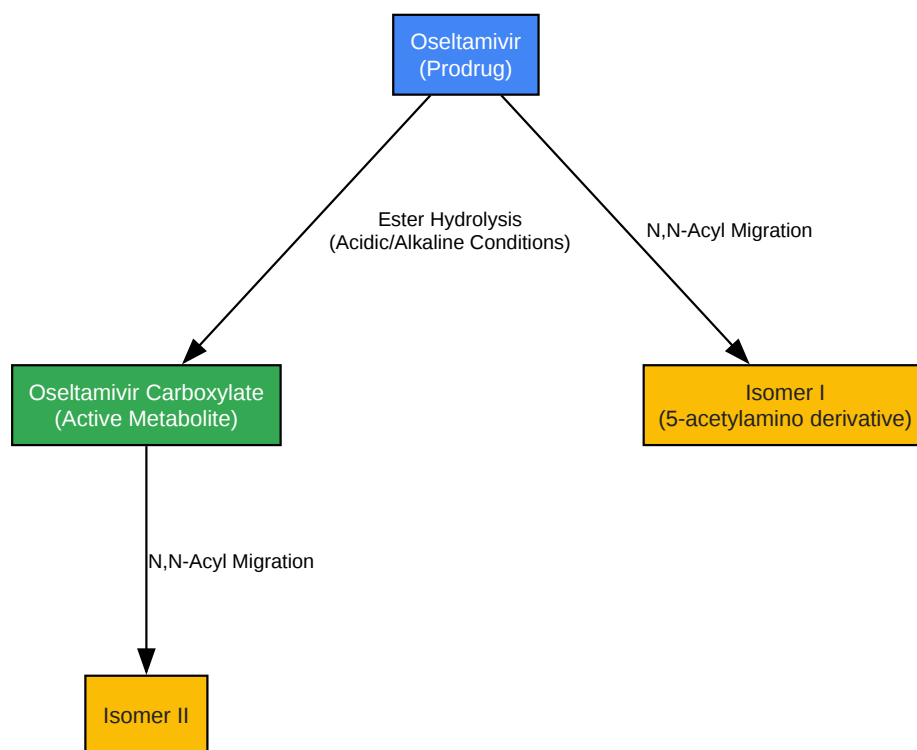
Frequently Asked Questions (FAQs)

Q1: What is the optimal pH for storing aqueous solutions of oseltamivir? A1: The maximal stability of oseltamivir in aqueous solution is at pH 4.0.[1][2]

Q2: How does temperature affect the stability of oseltamivir solutions? A2: Degradation of oseltamivir increases with temperature.[3][6] Extemporaneously prepared oral solutions are stable for longer periods when stored under refrigeration (e.g., 84 days) compared to room temperature (25°C), where stability might be reduced to 46 days or less depending on the formulation.[1][3][5]

Q3: Is oseltamivir sensitive to light? A3: Oseltamivir is relatively stable under light exposure. Photolytic degradation has been observed to be minimal under standard conditions.[4][10]

Q4: What are the main degradation pathways for oseltamivir in water? A4: The two primary degradation pathways are the hydrolysis of the ethyl ester to form oseltamivir carboxylate and the N,N-acyl migration to form isomers.[1][3]



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Caption: Primary degradation pathways of Oseltamivir in aqueous solution.

Q5: Can I use tap water to prepare oseltamivir solutions for my experiments? A5: It is not recommended. Oseltamivir is less stable in solutions prepared with potable water compared to purified water.^{[1][3][5]} Potable water can have a higher pH and contain minerals that may cause precipitation and accelerate degradation.^{[1][3][5]} If purified water is unavailable, adding 0.1% anhydrous citric acid can improve stability.^{[1][3][5]}

Data on Oseltamivir Stability

Table 1: Stability of Extemporaneously Prepared Oseltamivir Oral Solutions

Formulation/Vehicle	Storage Temperature	Stability Period	Remaining Oseltamivir (%)	Reference
German National Formulary (NRF 31.2.)	Refrigerated	84 days	100.3%	[1]
German National Formulary (NRF 31.2.)	25°C	84 days	98.4%	[1][3]
Prepared with Potable Water	Room Temperature	14 days	Content decreased significantly	[1][3][5]
Prepared with Potable Water + 0.1% Citric Acid	Room Temperature	63 days	Stable	[1][3][5]
Cherry Syrup	5°C	35 days	Stable	[2]
Cherry Syrup	25°C	5 days	Stable	[2]
QSNICH vehicle with citric acid	Room Temperature	12 weeks	98.17%	[2]
QSNICH vehicle with citric acid	Refrigerated (7°C ± 3°C)	12 weeks	98.24%	[2]
QSNICH vehicle with citric acid	Accelerated (45°C ± 5°C)	12 weeks	62.00%	[2]

Table 2: Forced Degradation of Oseltamivir Phosphate

Stress Condition	Parameters	Degradation (%)	Reference
Acidic Hydrolysis	1.0 N HCl, 80°C, 30 min	74%	[4]
Alkaline Hydrolysis	0.1 N NaOH, 80°C, 10 min	85.2%	[4]
Alkaline Hydrolysis	0.1 M NaOH, Room Temp, 3 hours	Complete	[6]
Oxidative Degradation	3% H ₂ O ₂ , 80°C, 2 hours	96.96%	[4]
Photolytic Degradation	Standard conditions	1.1%	[4]

Experimental Protocols

Stability-Indicating HPLC Method

This protocol is a composite based on several published methods for the analysis of oseltamivir and its degradation products.[1][3][4][11]

Objective: To develop and validate a stability-indicating HPLC method for the quantification of oseltamivir in the presence of its degradation products.

1. Materials and Reagents:

- Oseltamivir Phosphate reference standard
- HPLC grade acetonitrile
- HPLC grade methanol
- Ammonium acetate
- Orthophosphoric acid
- Potassium dihydrogen phosphate

- Deionized water

2. Chromatographic Conditions (Example):

- Column: RP-18 ec column or Inertsil ODS-2 (250 mm x 4.6 mm, 5 μ m)[1][4]
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer and an organic solvent.
 - Example A (Isocratic): Buffer (pH 2.5, prepared with 1% orthophosphoric acid) and Methanol (55:45, v/v).[4]
 - Example B (Gradient): Mobile phase A: 50 mM ammonium acetate in water; Mobile phase B: 60% (v/v) acetonitrile / 40% (v/v) mobile phase A.[1]
- Flow Rate: 1.0 mL/min[4]
- Detection Wavelength: 215 nm or 237 nm[4]
- Injection Volume: 20 μ L[4]
- Column Temperature: Ambient or controlled (e.g., 50°C)[10]

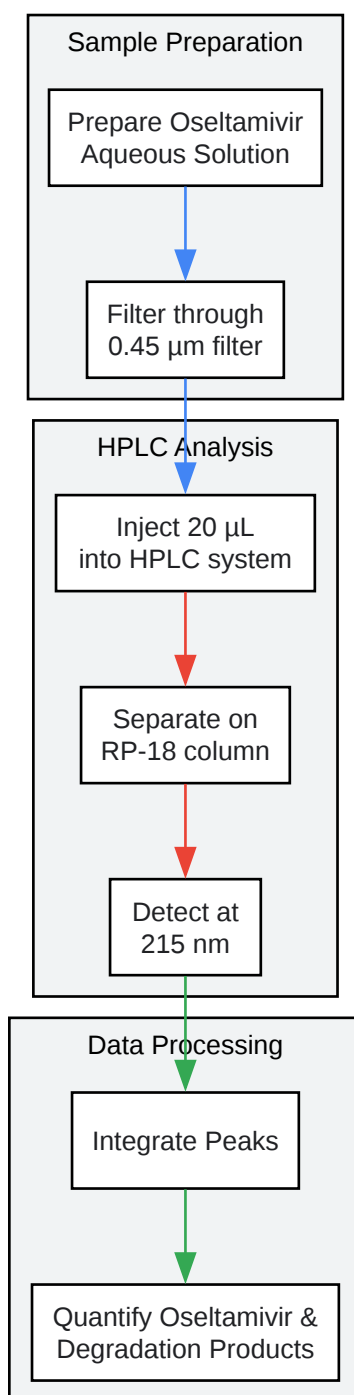
3. Standard and Sample Preparation:

- Standard Stock Solution: Accurately weigh and dissolve oseltamivir phosphate in the diluent (e.g., a 1:1 mixture of buffer and organic phase) to obtain a known concentration (e.g., 1.4 mg/mL).[4]
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to create a calibration curve (e.g., 100–1600 μ g/mL).
- Sample Solution: Prepare the aqueous solution of oseltamivir to be tested at a known concentration. Filter the solution through a 0.45 μ m nylon filter before injection.[4]

4. Forced Degradation Study Protocol:

- Acid Hydrolysis: Treat the drug solution with 1 N HCl and heat at 80°C for 30 minutes.[4]

- Base Hydrolysis: Treat the drug solution with 0.1 N NaOH and heat at 80°C for 10 minutes.
[4]
- Oxidative Degradation: Treat the drug solution with 3% H₂O₂ and heat at 80°C for 2 hours.[4]
- Thermal Degradation: Heat the drug solution at a specified temperature (e.g., 60°C) for a set duration (e.g., 24 hours).
- Photodegradation: Expose the drug solution to UV light.
- After the specified time, neutralize the acidic and basic solutions and dilute all samples to the appropriate concentration for HPLC analysis.



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Caption: General workflow for HPLC stability testing of Oseltamivir.

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